

Essential Safety and Handling Guide for 1,2,4-Trichlorobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TMCB

Cat. No.: B1194547

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This guide provides crucial safety and logistical information for the handling and disposal of 1,2,4-Trichlorobenzene, a colorless liquid utilized as a solvent and an intermediate in the production of other chemicals.[1][2] The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals. It is presumed that "TMCB" is a likely reference to Trichlorobenzene.

Health Hazard Information

1,2,4-Trichlorobenzene is harmful if swallowed and causes irritation to the skin, eyes, and respiratory tract.[3] Exposure can also lead to liver damage.[3] It is classified as a combustible liquid.

Physical and Chemical Properties

Property	Value
Molecular Formula	C6H3Cl3
Molecular Weight	181.45 g/mol
Appearance	Colorless liquid[1]
Odor	Aromatic[1]
Boiling Point	214 °C
Melting Point	16 °C
Flash Point	110 °C[1]
Density	1.454 g/mL at 25 °C
Solubility in Water	Insoluble
Vapor Pressure	1 mmHg at 40 °C

Exposure Limits and Toxicity Data

Parameter	Value	Species
LD50 Oral	756 mg/kg	Rat
LD50 Dermal	6139 mg/kg	Rat
Recommended Exposure Limit (REL)	5 ppm (40 mg/m ³)	NIOSH

Data sourced from the National Institute for Occupational Safety and Health (NIOSH) Pocket Guide to Chemical Hazards.

Operational and Disposal Plans

Engineering Controls and Work Practices

To minimize exposure, it is essential to handle 1,2,4-Trichlorobenzene in a well-ventilated area. [4] If possible, use a chemical fume hood.[5] Automated pumping systems should be used to

transfer the liquid from storage containers to reduce the risk of spills and exposure.^[3] Always wash hands thoroughly after handling the chemical.^[5]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical for the safe handling of this chemical.

PPE Category	Specific Equipment
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles. ^[3]
Skin Protection	Chemical-resistant gloves (e.g., Viton®, Barrier®).
Body Protection	A lab coat or chemical-resistant apron should be worn.
Respiratory Protection	If ventilation is inadequate, a NIOSH-approved respirator with organic vapor cartridges is necessary.

First Aid Procedures

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, while holding eyelids open. ^[3] Seek medical attention. ^[3]
Skin Contact	Remove contaminated clothing immediately. ^[3] Wash the affected area with soap and water. ^[3]
Inhalation	Move the individual to fresh air. If breathing has stopped, provide artificial respiration. ^[4]
Ingestion	Do not induce vomiting. Rinse the mouth with water. ^[5] Seek immediate medical attention. ^[5]

Spill and Leak Procedures

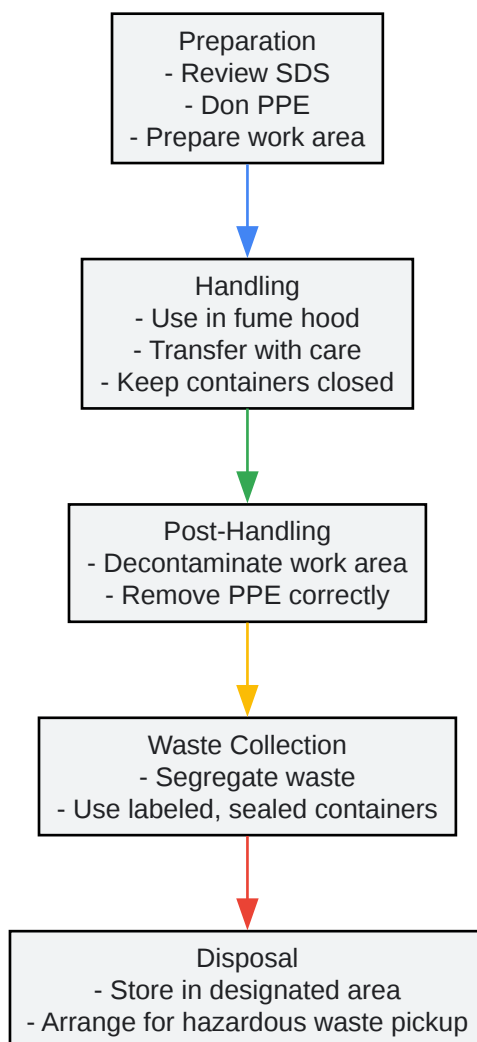
In the event of a spill, evacuate the area of all personnel not wearing appropriate protective equipment.[3] Remove all sources of ignition.[3] Absorb the spill using an inert material such as vermiculite, dry sand, or earth, and place it into a sealed container for disposal.[3] After the spill has been cleaned up, ventilate the area and wash the surface.[3]

Disposal Plan

1,2,4-Trichlorobenzene and any materials contaminated with it must be disposed of as hazardous waste.[3][5] Containers should be kept tightly closed and stored in a cool, dry, and well-ventilated area before disposal.[5] Follow all local, state, and federal regulations for hazardous waste disposal.[6]

Experimental Workflow

The following diagram outlines the standard workflow for handling 1,2,4-Trichlorobenzene in a laboratory setting.



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Caption: Workflow for Safe Handling and Disposal of 1,2,4-Trichlorobenzene.

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